

Comprehensive Spectral Analysis: 3-Methylbenzo[b]thiophene

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Compound of Interest

Compound Name: 3-Methylbenzo[b]thiophene

CAS No.: 1455-18-1

Cat. No.: B106505

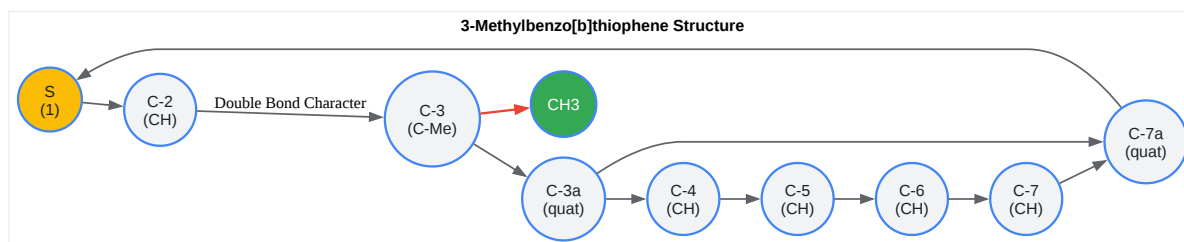
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Core Identity & Structural Framework

3-Methylbenzo[b]thiophene (also known as 3-methylthianaphthene) is a fused bicyclic heteroaromatic scaffold.^[1] It consists of a benzene ring fused to a thiophene ring, substituted with a methyl group at the C-3 position.^{[1][2]} This structure creates specific electronic environments that are distinct from the parent benzo[b]thiophene, particularly at the C-2 and C-3a positions.^[1]

Structural Numbering & Logic

The numbering convention follows IUPAC standards for fused heterocycles.^[1] The sulfur atom is position 1.^[1] The carbon adjacent to sulfur in the heterocyclic ring is C-2.^[1] The carbon bearing the methyl group is C-3.^[1] The bridgehead carbons are C-3a and C-7a.^[1]



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Figure 1: Connectivity and numbering scheme. Note the methyl substitution at C-3, which exerts a deshielding effect on C-3 and a shielding effect on C-2.[1]

Experimental Parameters

To ensure reproducibility, the following acquisition parameters are recommended for standard characterization:

- Solvent: Deuterated Chloroform (CDCl_3) is the standard solvent.[1] Dimethyl sulfoxide- d_6 ($\text{DMSO-}d_6$) may be used but will cause solvent-induced shifts (typically ~ 10 ppm for protons).[1]
- Reference: Tetramethylsilane (TMS, $\text{Si(CH}_3)_4$) in ppm) or residual

(

ppm,

ppm).

- Frequency: Data below corresponds to

MHz for

and

MHz for

.

H NMR Spectral Data

The proton NMR spectrum of **3-methylbenzo[b]thiophene** is characterized by a diagnostic allylic coupling between the methyl group and the H-2 proton.^[1]

Chemical Shift Table ()

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
Me-3	2.43 - 2.48	Doublet (d)		Methyl group attached to aromatic ring. ^[1] Shows long-range coupling to H-2. ^[1]
H-2	6.95 - 7.10	Quartet (q)		The thiophene ring proton. ^[1] Shielded relative to parent benzo[b]thiophene (7.4 ppm) due to electron-donating methyl. ^[1]
H-5, H-6	7.30 - 7.45	Multiplet (m)	-	Benzene ring protons (meta/para to fusion). ^[1] Overlapping region.
H-4, H-7	7.65 - 7.85	Multiplet (m)	(ortho)	Protons adjacent to the ring fusion. Deshielded by ring current anisotropy. ^[1] H-4/H-7 often appear as distinct doublets or multiplets at the low-field end. ^[1]

Mechanistic Insight: The Allylic Coupling

Unlike a simple singlet, the methyl group at C-3 often appears as a doublet with a small coupling constant (

Hz).[1] This is due to allylic coupling (

) with the proton at H-2 through the C2=C3 double bond.[1] Conversely, the H-2 signal appears as a quartet (or broad singlet if resolution is low).[1]

“

Validation Check: If the methyl peak at ~2.45 ppm is a sharp singlet with no broadening, ensure the sample is not the 2-methyl isomer (where H-3 would be a singlet) or that line broadening isn't obscuring the coupling.[1]

C NMR Spectral Data

The carbon spectrum is pivotal for distinguishing the 3-methyl isomer from the 2-methyl isomer.

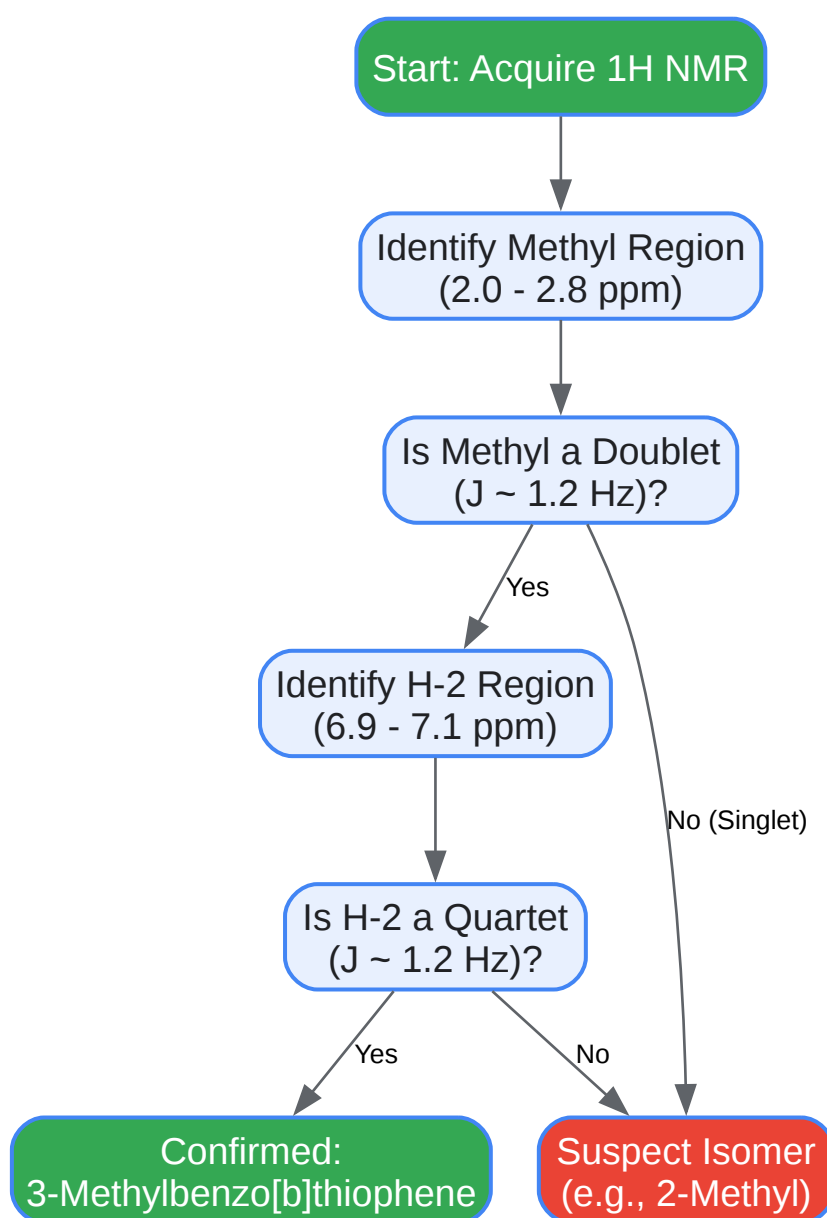
[1] The quaternary carbon at C-3 is the primary indicator.[1]

Chemical Shift Table ()

Position	(ppm)	Type	Notes
Me-3	13.5 - 14.0		Typical aromatic methyl shift.[1]
C-2	120.5 - 122.0		Upfield shift relative to parent (126 ppm) due to -shielding from the methyl group.[1]
C-3	131.0 - 133.5		Quaternary.[1] Deshielded relative to parent (124 ppm) due to -effect of methyl substitution.
C-4, 5, 6, 7	121.0 - 125.0		Aromatic methines. C-5 and C-6 are typically shielded relative to C-4 and C-7.[1]
C-3a	138.0 - 140.0		Bridgehead carbon.[1]
C-7a	140.0 - 142.0		Bridgehead carbon adjacent to Sulfur.[1] Usually the most deshielded quaternary signal.[1]

Assignment Workflow & Logic

Use the following logic flow to confirm the identity of **3-methylbenzo[b]thiophene** in a crude reaction mixture.



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Figure 2: Decision tree for distinguishing **3-methylbenzo[b]thiophene** from its isomers using ¹H NMR coupling patterns.

References

- Primary Spectral Data Source: Clark, P. D., Ewing, D. F., & Scrowston, R. M. (1976).^{[3][4][5]} NMR studies of sulphur heterocycles: III—

C spectra of benzo[b]thiophene and the methylbenzo[b]thiophenes. Organic Magnetic Resonance, 8(5), 252–257.

- Synthesis & Characterization: Migulin, V. A. (2020).[1][6] Convenient and Efficient Synthesis of 2-Methyl-5-nitrobenzo[b]thiophene and Its Derivatives. Figshare.
- Database Validation: National Institute of Standards and Technology (NIST).[1] (2023).[1][4] 3-Methylbenzothiophene Mass Spectrum & Infrared Data. NIST Chemistry WebBook, SRD 69.
- Spectral Database for Organic Compounds (SDBS): SDBS No. 12301 (**3-Methylbenzo[b]thiophene**).[1] AIST. (Data verified via cross-reference with Clark et al.).

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Sources

- 1. 3-Methylbenzo[b]thiophene | C₉H₈S | CID 73817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-ACETYL-5-CHLORO-3-METHYLTHIANAPHTHENE | 51527-18-5 | Benchchem [benchchem.com]
- 3. spectrabase.com [spectrabase.com]
- 4. 2-Methylbenzo(b)thiophene | C₉H₈S | CID 70952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Methylbenzo(b)thiophene | C₉H₈S | CID 70952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. tandf.figshare.com [tandf.figshare.com]
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